

Solubility Profile of 2-Amino-8-oxononanoic Acid Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *2-Amino-8-oxononanoic acid hydrochloride*

Cat. No.: *B15557092*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **2-Amino-8-oxononanoic acid hydrochloride** in various solvents. The information is intended to assist researchers and professionals in the fields of drug development and life sciences in formulating this compound for experimental and developmental purposes. This document compiles available quantitative data, outlines detailed experimental protocols for solubility determination, and presents visual workflows to guide laboratory practices.

Core Solubility Data

The solubility of **2-Amino-8-oxononanoic acid hydrochloride** has been determined in dimethyl sulfoxide (DMSO) and several complex solvent systems tailored for in vivo research. The hydrochloride salt form of 2-Amino-8-oxononanoic acid generally exhibits enhanced water solubility and stability compared to its free base form[1]. For dissolution, the use of heat and/or sonication can be beneficial, particularly if precipitation or phase separation occurs[2].

Quantitative Solubility Data Summary

The following table summarizes the known solubility of **2-Amino-8-oxononanoic acid hydrochloride** in various solvent systems. It is important to note that for some of the complex solvent systems, the reported values are the minimum solubility achieved while maintaining a clear solution, and the saturation point may be higher.

Solvent System	Composition	Solubility (mg/mL)	Molar Solubility (mM)	Observations
Dimethyl Sulfoxide (DMSO)	100% DMSO	50	223.51	Ultrasonic assistance is required. It is also noted that hygroscopic DMSO can significantly impact solubility, and the use of newly opened DMSO is recommended[2][3][4].
In vivo Formulation 1	10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	≥ 4.55	≥ 20.34	A clear solution is obtained. The saturation point is not specified[2][3][5].
In vivo Formulation 2	10% DMSO / 90% (20% SBE- β -CD in Saline)	≥ 2.5	≥ 11.18	A clear solution is achieved[2][3][4].
In vivo Formulation 3	10% DMSO / 90% Corn Oil	≥ 2.5	≥ 11.18	A clear solution is formed[2][3][4].

SBE- β -CD: Sulfobutylether- β -cyclodextrin

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **2-Amino-8-oxononanoic acid hydrochloride** are not extensively published, a standard and reliable method is the Saturation Shake-Flask Method. This technique is widely accepted for determining the thermodynamic equilibrium solubility of a compound[6][7].

Protocol: Thermodynamic Solubility Determination via Shake-Flask Method

1. Objective: To determine the equilibrium solubility of **2-Amino-8-oxononanoic acid hydrochloride** in a specific solvent at a controlled temperature.

2. Materials:

- **2-Amino-8-oxononanoic acid hydrochloride** (solid)
- Solvent of interest (e.g., Water, Ethanol, Phosphate Buffered Saline pH 7.4)
- Stoppered glass flasks or vials
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector or a UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

3. Procedure:

- Preparation:
 - Prepare the selected solvent. For buffered solutions, ensure the pH is accurately adjusted.
 - Set the orbital shaker to the desired temperature (e.g., 25 °C or 37 °C).
- Sample Addition:

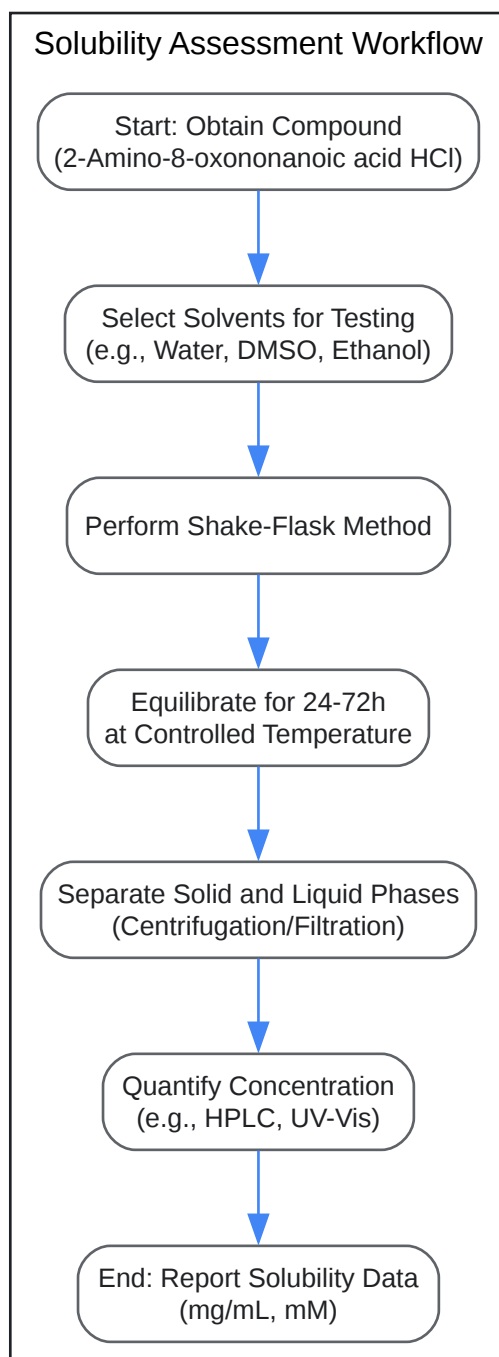
- Add an excess amount of **2-Amino-8-oxononanoic acid hydrochloride** to a stoppered flask. The excess solid is crucial to ensure that a saturated solution is achieved and that equilibrium can be established between the dissolved and undissolved compound[6].
- Add a known volume of the selected solvent to the flask.
- Equilibration:
 - Secure the flasks on the orbital shaker.
 - Agitate the samples at a constant speed for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium. It is advisable to take measurements at multiple time points (e.g., 24, 48, and 72 hours) to confirm that equilibrium has been reached, indicated by no significant change in concentration between time points[8].
- Sample Separation:
 - Once equilibration is complete, remove the flasks from the shaker and allow the undissolved solid to sediment.
 - Carefully withdraw an aliquot of the supernatant.
 - Separate the dissolved compound from any remaining solid particles. This can be achieved by either:
 - Centrifugation: Centrifuge the aliquot at a high speed to pellet any suspended solids.
 - Filtration: Pass the aliquot through a syringe filter. Ensure the filter material is compatible with the solvent and does not adsorb the compound.
- Analysis:
 - Immediately after separation, dilute the clear supernatant with a suitable solvent to a concentration within the linear range of the analytical method to prevent precipitation[8].
 - Quantify the concentration of **2-Amino-8-oxononanoic acid hydrochloride** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry[6].

- Calculate the original concentration in the saturated solution by accounting for the dilution factor.

4. Data Reporting: The solubility should be reported in mg/mL and/or mol/L, along with the solvent used and the temperature at which the experiment was conducted.

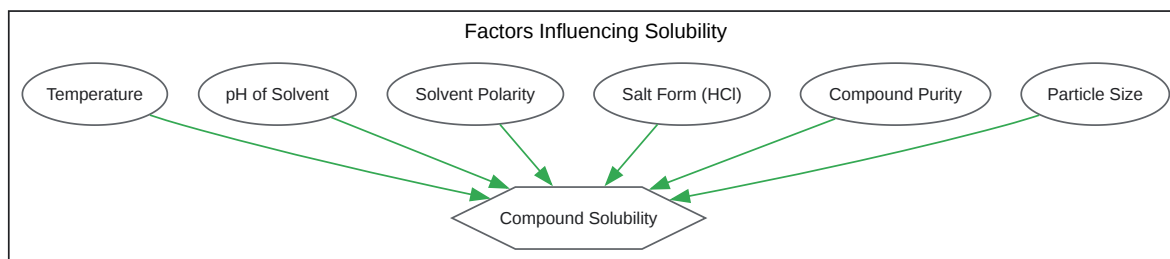
Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key workflows and logical relationships relevant to the solubility assessment of **2-Amino-8-oxononanoic acid hydrochloride**.



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Caption: Workflow for Thermodynamic Solubility Determination.



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Caption: Key Factors Affecting Compound Solubility.

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